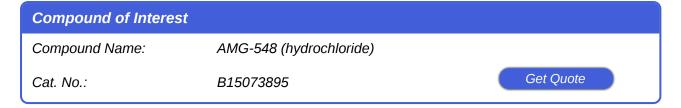


Application Notes and Protocol for Preparing AMG-548 Hydrochloride Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

Abstract

AMG-548 is a potent and selective inhibitor of the p38 α mitogen-activated protein kinase (MAPK), a key enzyme in cellular signaling pathways involved in inflammation and stress responses.[1] It also demonstrates inhibitory activity against Casein Kinase 1 (CK1) isoforms δ and ϵ , which can affect Wnt signaling.[2][3] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream biological assays. This document provides a detailed protocol for the preparation, storage, and handling of AMG-548 hydrochloride stock solutions for research purposes.

Physicochemical Properties

Properly understanding the physicochemical properties of AMG-548 hydrochloride is essential for its effective use in experimental settings.



Property	Value	Source
Molecular Formula	C29H28CIN5O	[4][5][6]
Molecular Weight	498.02 g/mol	[4][5][6]
Appearance	Solid	[4][6]
Purity	≥98%	[1]
Solubility (AMG-548 base)	DMSO: 30 mg/mLDMF: 30 mg/mLEthanol: 30 mg/mLEthanol:PBS (pH 7.2) (1:4): 0.20 mg/mL	[7]
Solubility (AMG-548 dihydrochloride)	DMSO: ≥ 10 mg/mL (requires sonication and warming to 60°C)	[2]

Note: The hydrochloride salt form may have slightly different solubility characteristics than the free base. It is highly recommended to use a fresh, unopened bottle of hygroscopic solvents like DMSO for best results.[2]

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of AMG-548 hydrochloride in DMSO.

Materials and Equipment

- AMG-548 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials



- · Pipettes and sterile, filter-barrier pipette tips
- Vortex mixer
- · (Optional) Sonicator or water bath

Safety Precautions

- AMG-548 is classified as toxic if swallowed and may cause skin, eye, and respiratory irritation.[8]
- Always handle the compound in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Consult the Safety Data Sheet (SDS) for complete safety information before handling.

Step-by-Step Procedure

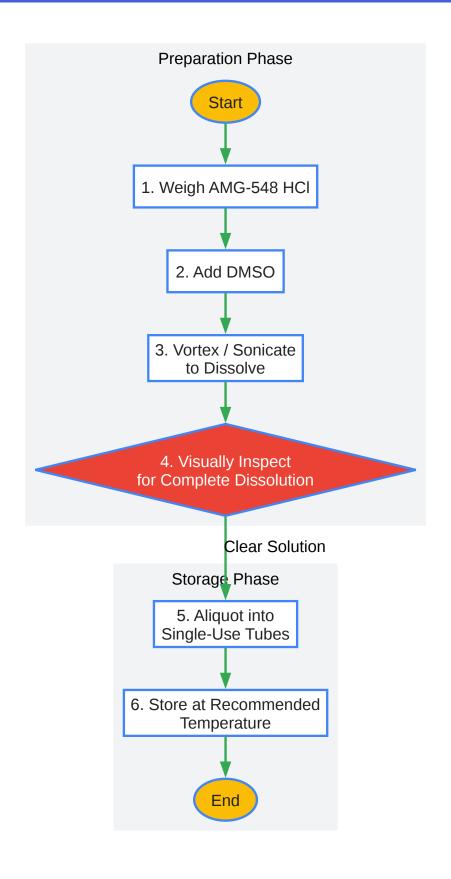
- Equilibrate Reagents: Allow the vial of AMG-548 hydrochloride and the bottle of DMSO to reach room temperature before opening to prevent condensation.
- Calculate Required Mass: To prepare a 10 mM stock solution, use the following formula:
 Mass (mg) = Desired Volume (mL) x 10 mM x 498.02 (g/mol) / 1000 Example: For 1 mL of a 10 mM stock, you will need 4.98 mg of AMG-548 hydrochloride.
- Weigh the Compound: Carefully weigh the calculated amount of AMG-548 hydrochloride powder using an analytical balance and transfer it into a sterile microcentrifuge tube or vial.
- Add Solvent: Add the calculated volume of DMSO to the tube containing the powder.
- Dissolve the Compound: Securely cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a water bath (up to 60°C) or sonication can be used to aid dissolution if necessary.[2] Visually inspect the solution to ensure there are no visible particles.



- Aliquot for Storage: To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 [2]
- Label and Store: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots as recommended in the storage section below.

Workflow for Stock Solution Preparation





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Caption: Workflow for preparing AMG-548 hydrochloride stock solution.



Storage and Stability

Proper storage is crucial to maintain the activity and integrity of the AMG-548 hydrochloride stock solution.

Storage Condition	Shelf Life	Recommendations
-20°C	1 month	Recommended for short-term storage.[2][3]
-80°C	6 months	Recommended for long-term storage.[2][3]

Important Considerations:

- · Protect the solution from light.
- Ensure containers are sealed tightly to prevent solvent evaporation and moisture absorption.
 [2]
- Avoid repeated freeze-thaw cycles.[2][3] It is best practice to use a fresh aliquot for each experiment.

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